

An In-depth Technical Guide to the Physical Properties of Potassium Benzilate

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Compound of Interest

Compound Name: Potassium benzilate

CAS No.: 5928-68-7

Cat. No.: B13768654

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This technical guide provides a detailed overview of the known physical properties of **potassium benzilate**, with a specific focus on its melting and boiling points. The intended audience for this document includes researchers, scientists, and professionals involved in drug development and chemical synthesis.

Core Physical Properties

Potassium benzilate (CAS No: 5928-68-7) is the potassium salt of benzilic acid.^[1] Its physical characteristics are crucial for its handling, synthesis, and application in various chemical processes.

Data Presentation: Physical Properties of Potassium Benzilate

The quantitative physical data for **potassium benzilate** are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Notes
Melting Point	Not Available	Data from various chemical suppliers indicate that a specific melting point is not applicable or not determined. [2] This may suggest that the compound decomposes before melting.
Boiling Point	409°C	At a pressure of 760 mmHg.[2] [3][4][5]
Molecular Formula	C ₁₄ H ₁₁ KO ₃	[3][6]
Molecular Weight	266.33 g/mol	[7]
Density	1.67 g/cm ³	[2][8]
Flash Point	215.3°C	[2][3][4]
Vapor Pressure	2.01E-07 mmHg	At 25°C.[2][4][8]

Experimental Protocols

While specific experimental protocols for the determination of the melting and boiling points of **potassium benzoate** are not detailed in the readily available literature, a standard method for its synthesis is described. The synthesis involves the rearrangement of benzil in the presence of a strong base, a reaction known as the benzilic acid rearrangement.

Protocol: Synthesis of **Potassium Benzoate** via Benzilic Acid Rearrangement

This protocol outlines the synthesis of **potassium benzoate** from benzil.

Materials:

- Benzil
- Potassium hydroxide (KOH)

- Ethanol (95% or absolute)
- Water
- Reaction flask (e.g., round-bottom flask)
- Reflux condenser
- Heating mantle or water bath
- Filtration apparatus (e.g., Büchner funnel)
- Beakers and other standard laboratory glassware

Procedure:

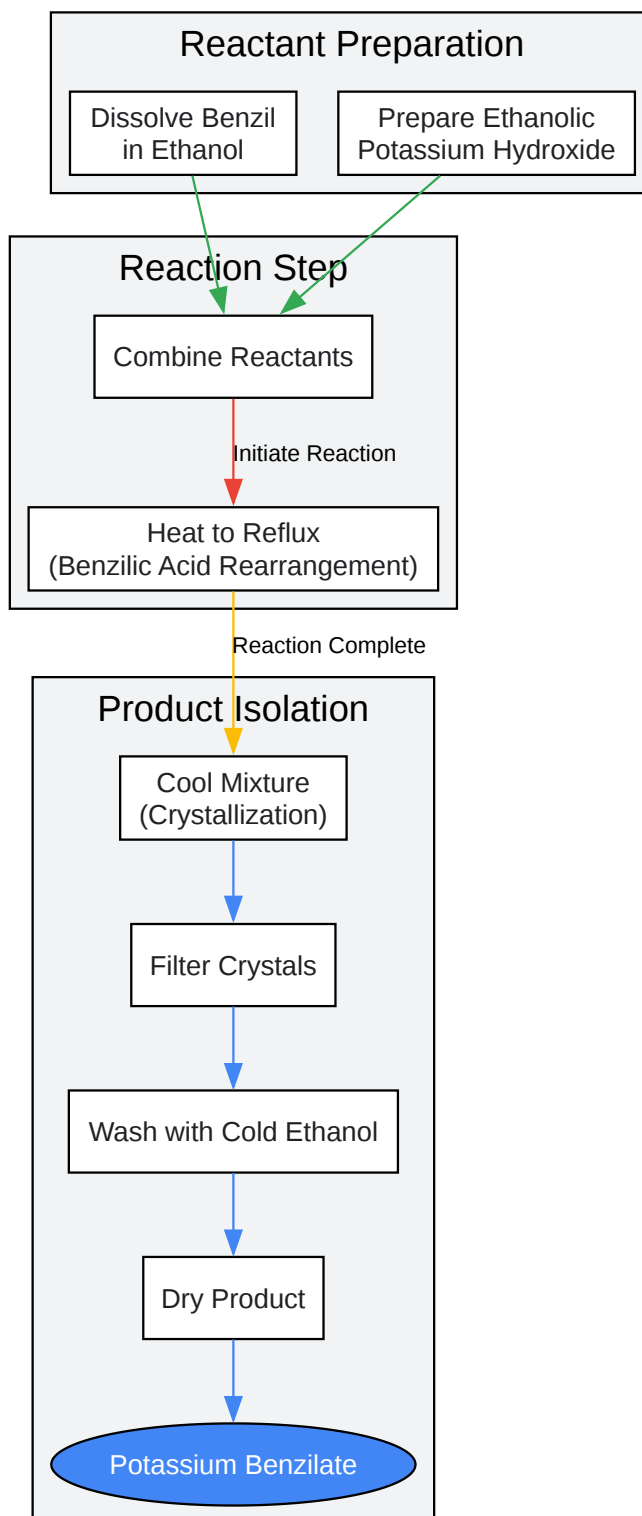
- A solution of potassium hydroxide is prepared by dissolving it in water, followed by the addition of ethanol.[9]
- Benzil is dissolved in warm ethanol in a separate flask.
- The ethanolic potassium hydroxide solution is added dropwise to the benzil solution.
- The reaction mixture is heated to reflux. The appearance of a purple color indicates the progress of the reaction.
- After the reflux period, the mixture is cooled to room temperature and then further cooled in an ice bath to facilitate the crystallization of the potassium salt of benzilic acid.[9]
- The resulting crystals of **potassium benzilate** are collected by filtration, washed with cold ethanol to remove impurities, and then dried.[9]

Mandatory Visualizations

Experimental Workflow: Synthesis of **Potassium Benzilate**

The following diagram illustrates the key steps in the synthesis of **potassium benzilate** from benzil.

Workflow for Potassium Benzilate Synthesis

[Click to download full resolution via product page](#)Caption: Synthesis of **Potassium Benzilate** Workflow.

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References

- [1. potassium benzoate | 5928-68-7 \[chemicalbook.com\]](#)
- [2. Cas 5928-68-7,potassium benzoate | lookchem \[lookchem.com\]](#)
- [3. alfa-chemistry.com \[alfa-chemistry.com\]](#)
- [4. potassium benzoate | 5928-68-7 \[chemnet.com\]](#)
- [5. Potassium Benzoate | CAS#:5928-68-7 | Chemsrce \[chemsrce.com\]](#)
- [6. potassium benzoate CAS#: 5928-68-7 \[m.chemicalbook.com\]](#)
- [7. Potassium benzoate | C14H11KO3 | CID 23670681 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. potassium benzoate | lookchem \[lookchem.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
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